Comprehensive Spectroscopic Guide: 1-Phenethyl-1H-indole-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*1-Phenethyl-1H-indole-3-carbaldehyde*
Cat. No.:	*B8555282*

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Introduction & Synthetic Context

1-Phenethyl-1H-indole-3-carbaldehyde ($C_{17}H_{15}NO$) serves as a pivotal building block in medicinal chemistry. It is structurally significant as the N-phenethyl analog of the common precursor used for JWH-018 and JWH-251. Its synthesis typically involves the N-alkylation of indole-3-carboxaldehyde with (2-bromoethyl)benzene (phenethyl bromide) under basic conditions.

Chemical Identity[1][2][3][4][5][6][7]

- IUPAC Name: 1-(2-Phenylethyl)-1H-indole-3-carbaldehyde
- Molecular Formula: $C_{17}H_{15}NO$
- Molecular Weight: 249.31 g/mol
- Appearance: Pale yellow to yellow solid
- Melting Point: 108–110 °C (typical for N-alkylated indole-3-carboxaldehydes)

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Synthesis & Preparation Protocol

To ensure the spectroscopic data below corresponds to a pure sample, the following synthesis and workup protocol is recommended. This method minimizes common impurities such as unreacted indole-3-carboxaldehyde or hydrolysis products.

Reaction Workflow (Graphviz)



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Caption: Step-by-step synthesis workflow for **1-phenethyl-1H-indole-3-carbaldehyde** via N-alkylation.

Protocol Steps

- Dissolution: Dissolve 1H-indole-3-carboxaldehyde (1.0 equiv) in anhydrous DMF (dimethylformamide).
- Deprotonation: Add Potassium Carbonate (K_2CO_3, 2.0 equiv) or Sodium Hydride (NaH, 1.2 equiv) and stir for 30 minutes at room temperature to form the indolyl anion.
- Alkylation: Add (2-bromoethyl)benzene (1.2 equiv) dropwise.
- Heating: Heat the mixture to 80°C for 12–16 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Isolation: Pour the reaction mixture into crushed ice. The product often precipitates as a solid. Filter and wash with water.[1] If oil forms, extract with ethyl acetate.

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is characterized by the distinct ethylene bridge of the phenethyl group (two triplets) and the deshielded aldehyde proton.

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^{1}H NMR Data (400 MHz, $CDCl_3$)

Position	Shift (δ, ppm)	Multiplicity	Integral	Coupling (J, Hz)	Assignment
CHO	9.98	Singlet (s)	1H	-	Aldehyde proton (C3-CHO)
H-2	7.81	Singlet (s)	1H	-	Indole C2-H (Deshielded by CHO)
H-4	8.30	Doublet (d)	1H	7.8	Indole C4-H (Peri-effect from CHO)
H-7	7.35–7.40	Multiplet (m)	1H	-	Indole C7-H
H-5, H-6	7.28–7.34	Multiplet (m)	2H	-	Indole C5-H, C6-H
Ph-H	7.10–7.25	Multiplet (m)	5H	-	Phenyl ring protons
N-CH_2	4.42	Triplet (t)	2H	7.1	Methylene adjacent to Nitrogen
CH_2-Ph	3.18	Triplet (t)	2H	7.1	Benzylic methylene

Key Diagnostic Signals:

- δ 9.98 ppm: The aldehyde singlet is the most deshielded signal, confirming the oxidation state of C3.
- δ 4.42 & 3.18 ppm: The two triplets with a common coupling constant (~7.1 Hz) confirm the intact phenethyl chain attached to the nitrogen.

^{13}C NMR Data (100 MHz, $CDCl_3$)

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Carbon Type	Shift (δ, ppm)	Assignment
C=O	184.6	Aldehyde Carbonyl
C-2	138.2	Indole C2 (N-C=C)
C-8 (Bridge)	137.5	Indole Junction Carbon
C-9 (Bridge)	125.4	Indole Junction Carbon
Ph-C (Ipso)	137.1	Phenyl Ring Quaternary Carbon
Ar-CH	120–130	Aromatic Methines (Indole + Phenyl)
C-3	118.1	Indole C3 (Quaternary, attached to CHO)
N-CH_2	48.5	Aliphatic Methylene (N-linked)
CH_2-Ph	35.8	Aliphatic Methylene (Benzylic)

B. Infrared (IR) Spectroscopy

The IR spectrum is dominated by the conjugated carbonyl stretch and the aromatic systems.

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Frequency (cm^{-1})	Vibration Mode	Functional Group
1650–1660	Strong Stretch	C=O (Aldehyde).[2][3][4][5][6][7][8] Lower than typical aliphatic aldehydes (1720) due to conjugation with the indole ring.
2800–2850	Weak Stretch	C-H (Aldehyde Fermi doublet).
3020–3060	Medium Stretch	C-H (Aromatic).
2920–2950	Medium Stretch	C-H (Aliphatic, methylene).
1520–1540	Strong Stretch	C=C (Indole/Aromatic Ring Skeletal).
740–750	Strong Bend	C-H (Ortho-disubstituted benzene / Indole out-of-plane).

C. Mass Spectrometry (MS)

The fragmentation pattern is characteristic of N-substituted indoles, often showing cleavage of the alkyl chain.

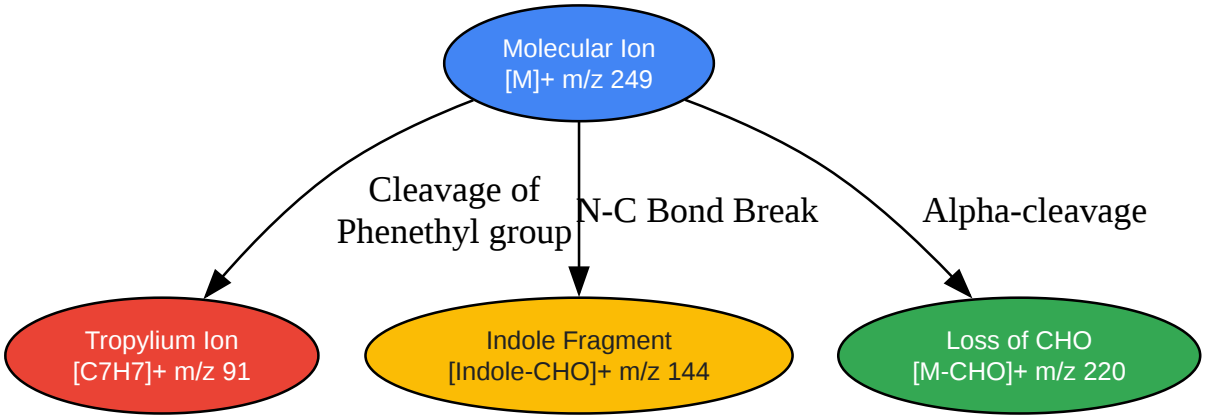
- Ionization Mode: ESI+ or EI
- Molecular Ion (M+): m/z 249.12 (100%)
- Protonated Molecular Ion $[M+H]^+$: m/z 250.12

Fragmentation Pathway (EI):

- m/z 249: Molecular Ion $[M]^+$.
- m/z 158: Loss of Benzyl radical ($C_7H_7•$) → $[Indole\text{-}CH_2]^+$ cation.
- m/z 144: Loss of Phenethyl radical → $[Indole\text{-}3\text{-}CHO]^+$.
- m/z 91: Tropylium ion ($C_7H_7^+$), characteristic of the phenethyl/benzyl moiety.

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Fragmentation Logic Diagram (Graphviz)



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Caption: Primary fragmentation pathways observed in Electron Ionization (EI) Mass Spectrometry.

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- To cite this document: BenchChem. [Comprehensive Spectroscopic Guide: 1-Phenethyl-1H-indole-3-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8555282/docs#comprehensive-spectroscopic-guide-1-phenethyl-1h-indole-3-carbaldehyde]

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